

# Phenoxyacetonitrile safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Phenoxyacetonitrile*

Cat. No.: *B046853*

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **Phenoxyacetonitrile**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Phenoxyacetonitrile** (CAS No: 3598-14-9), a clear, light yellow-brown liquid, serves as a versatile building block in organic synthesis.<sup>[1]</sup> It is notably used as a reactant in the preparation of various pharmaceutical intermediates.<sup>[1][2]</sup> Given its chemical properties and toxicological profile, a thorough understanding of its hazards and the implementation of rigorous safety protocols are imperative for its handling in a research and development setting. This guide provides comprehensive safety data, detailed handling procedures, and emergency protocols to ensure a safe laboratory environment.

## Section 1: Hazard Identification and Classification

**Phenoxyacetonitrile** is classified as a hazardous substance that is harmful if swallowed, in contact with skin, or if inhaled.<sup>[3][4][5][6][7]</sup> The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

Table 1: GHS Hazard Classification for **Phenoxyacetonitrile**

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Warning
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	Warning
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	Warning

Source:[3][4][5][6]

## Section 2: Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for its safe handling and storage.

Table 2: Physical and Chemical Properties of **Phenoxyacetonitrile**

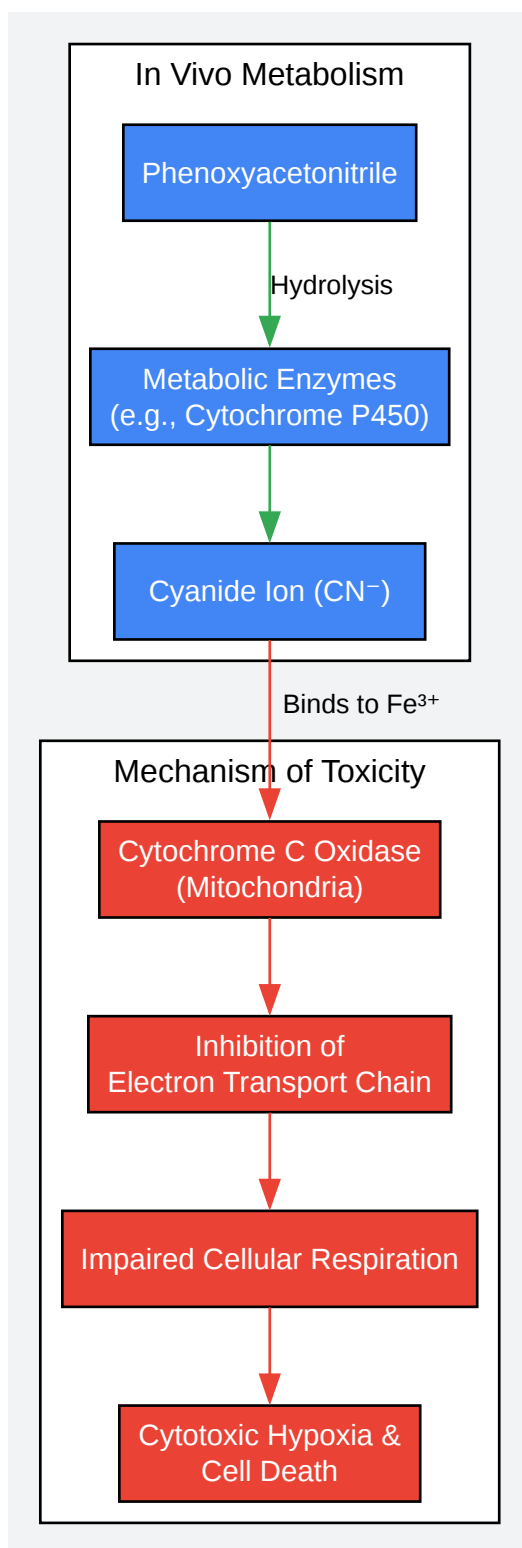
Property	Value
Molecular Formula	<b>C<sub>8</sub>H<sub>7</sub>NO</b> [2][3]
Molecular Weight	133.15 g/mol [2][3][4][5]
Appearance	Clear light yellow-brown liquid[1]
Boiling Point	235-238 °C (lit.)[2][4][5]
Density	1.09 g/mL at 25 °C (lit.)[2][4][5]
Refractive Index	n <sub>20</sub> /D 1.524 (lit.)[1][4][5]
Flash Point	>110 °C (>230 °F)[1][2]
Storage Temperature	2-8°C[2]

Source:[1][2][3][4][5]

## Section 3: Toxicology and Potential Mechanism of Action

The primary toxicological concern with **Phenoxyacetonitrile** is its acute toxicity upon ingestion, dermal contact, or inhalation.[3] While specific lethal dose (LD50/LC50) values are not publicly available, its classification as Category 4 indicates significant hazard. Chronic exposure to related nitrile compounds may lead to symptoms such as loss of appetite, headache, weakness, nausea, and irritation of the upper respiratory tract and eyes.[1]

A potential mechanism of toxicity for nitriles involves in-vivo metabolism to cyanide.[1] Cyanide then acts as a potent inhibitor of cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain, which impairs cellular respiration and can lead to rapid cell death.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **Phenoxyacetonitrile** toxicity via metabolic release of cyanide.

## Section 4: Experimental Protocols for Acute Toxicity Assessment

The GHS classification of **Phenoxyacetoneitrile** is determined through standardized toxicity testing. The following are summaries of the relevant Organisation for Economic Co-operation and Development (OECD) guidelines used to assess acute toxicity.

### Protocol 1: Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is designed to classify a substance based on its oral toxicity using a stepwise procedure with a minimal number of animals.[\[8\]](#)[\[9\]](#)

- **Principle:** A stepwise procedure is used where a group of animals (typically three) is dosed at a defined starting level (e.g., 300 mg/kg).[\[10\]](#) The outcome (mortality or survival) determines the next step: if mortality is observed, the next group is dosed at a lower level; if no mortality occurs, the next group is dosed at a higher level.[\[10\]](#) This continues until the toxicity class can be determined.
- **Animal Selection:** Healthy, young adult rats (8-12 weeks old) are typically used. Females are generally preferred as they are often slightly more sensitive.[\[11\]](#)
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube. Animals are fasted prior to dosing.
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days post-dosing.[\[10\]](#)
- **Endpoint:** The primary endpoint is the classification of the substance into a GHS category based on the observed mortality at specific dose levels. A gross necropsy is performed on all animals at the end of the observation period.

### Protocol 2: Acute Dermal Toxicity (OECD Guideline 402)

This guideline assesses the potential hazard from short-term dermal exposure to a substance.  
[\[2\]](#)[\[12\]](#)

- Principle: The test substance is applied to the skin of a group of animals in a single dose.<sup>[2]</sup> A limit test at a high dose (e.g., 2000 mg/kg) can be performed initially to determine if the substance has very low toxicity.<sup>[2]</sup> If toxicity is observed, a full study with at least three dose levels is conducted to determine the dose-response relationship.
- Animal Preparation: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals (typically rats). The prepared area should be about 10% of the total body surface.<sup>[2][11]</sup>
- Dose Application: The substance is applied uniformly over the shaved area and held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.<sup>[2][13]</sup>
- Observation Period: Animals are observed for 14 days for signs of toxicity and mortality. Body weights are recorded weekly.<sup>[2]</sup>
- Endpoint: The LD50 value can be calculated, and the substance is classified according to the GHS criteria. Gross necropsy is performed on all animals.

## Protocol 3: Acute Inhalation Toxicity (OECD Guideline 403)

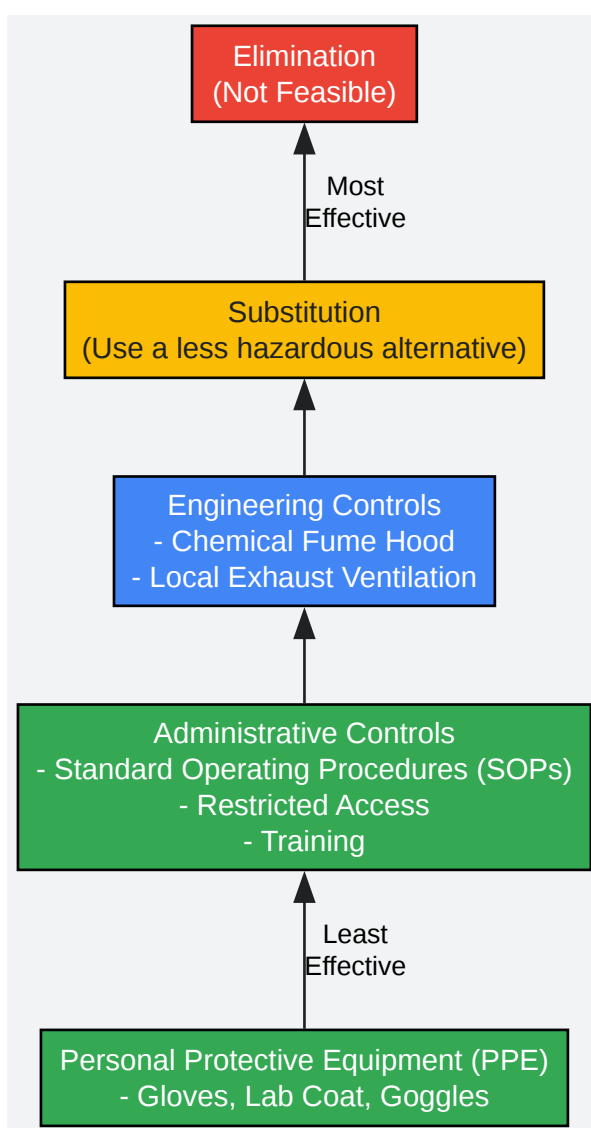
This method provides information on health hazards arising from short-term exposure to an airborne substance.<sup>[3][4]</sup>

- Principle: This guideline describes two protocols: a traditional LC50 protocol and a Concentration x Time (C x t) protocol.<sup>[1][3][14]</sup> In the traditional protocol, groups of animals are exposed to at least three concentrations of the test substance for a fixed duration (typically 4 hours).<sup>[1][3]</sup>
- Animal Selection: The preferred species is the rat. Healthy young adult animals (8-12 weeks old) are used.<sup>[3][14]</sup>
- Exposure Method: Animals are exposed in inhalation chambers that can be "whole-body" or "nose-only".<sup>[14]</sup> The concentration of the test substance in the chamber is monitored continuously. Environmental conditions like temperature (22±3°C) and humidity (30-70%) are controlled.<sup>[14]</sup>

- Observation Period: Animals are observed for at least 14 days post-exposure for signs of toxicity and mortality.[1][3]
- Endpoint: The median lethal concentration (LC50) is estimated, which informs the GHS classification.[1] All animals undergo a gross necropsy.

## Section 5: Safe Handling and Storage

Due to its acute toxicity, strict adherence to safety protocols is mandatory. The hierarchy of controls should be applied to minimize exposure risk.



[Click to download full resolution via product page](#)

Caption: Hierarchy of controls for managing exposure to **Phenoxyacetonitrile**.

## Engineering Controls

- Ventilation: Always handle **Phenoxyacetonitrile** in a properly functioning chemical fume hood to minimize inhalation exposure.[\[13\]](#)
- Safety Equipment: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[13\]](#)

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[\[4\]](#)[\[5\]](#)
- Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile rubber). Change gloves immediately if contamination occurs.[\[4\]](#)[\[5\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of exceeding exposure limits, use a NIOSH-approved respirator with an organic vapor cartridge.[\[4\]](#)

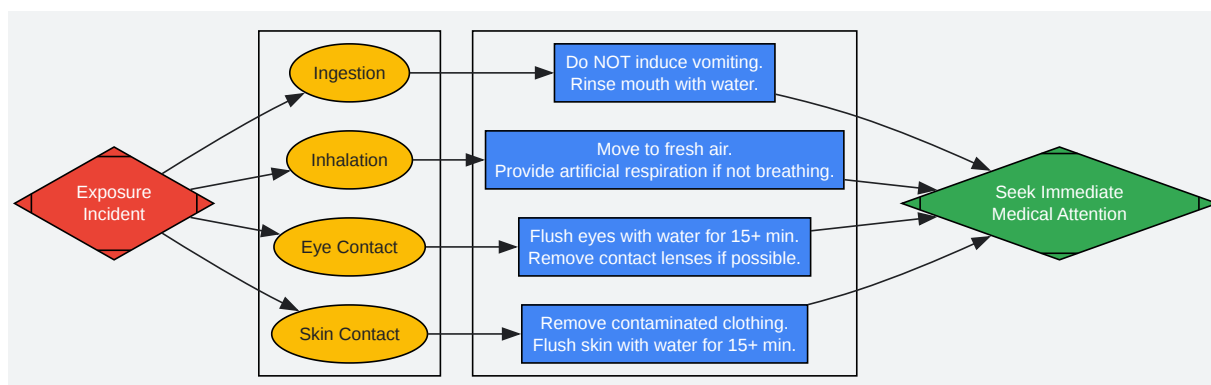
## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[14\]](#) Do not breathe vapors or mists.[\[15\]](#) Wash hands thoroughly after handling.[\[14\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[\[14\]](#) Keep the container tightly closed.[\[2\]](#)[\[14\]](#) Store away from strong oxidizing agents.[\[1\]](#)

## Section 6: Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.





[Click to download full resolution via product page](#)

Caption: Workflow for first aid response to **Phenoxyacetonitrile** exposure.

- Inhalation: Move the person to fresh air immediately. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[11][14]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[9][14]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[11][14]
- Ingestion: Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[14]

## Section 7: Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[1]
- Conditions to Avoid: Excess heat and sources of ignition.[1]
- Incompatible Materials: Strong oxidizing agents.[1]

- Hazardous Decomposition Products: Combustion may produce carbon monoxide, carbon dioxide, and nitrogen oxides.[1]

## Section 8: Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Consult with your institution's environmental health and safety department for specific guidance. Do not allow the product to enter drains or waterways.[14]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. OECD No. 403: Acute Inhalation Test - Analytice [analytice.com]
- 2. nucro-technics.com [nucro-technics.com]
- 3. eurolab.net [eurolab.net]
- 4. oecd.org [oecd.org]
- 5. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 6. Phenoxyacetonitrile | C<sub>8</sub>H<sub>7</sub>NO | CID 241641 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Phenoxyacetonitrile | 3598-14-9 [chemicalbook.com]
- 8. researchgate.net [researchgate.net]
- 9. oecd.org [oecd.org]
- 10. scribd.com [scribd.com]
- 11. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- 12. oecd.org [oecd.org]
- 13. Acute Dermal Toxicity OECD 402 - Altogen Labs [altogenlabs.com]
- 14. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- 15. Acute Inhalation Toxicity OECD 403 - Altogen Labs [altogenlabs.com]

- To cite this document: BenchChem. [Phenoxyacetonitrile safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046853#phenoxyacetonitrile-safety-and-handling-precautions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)